

Navigating the Safe Handling of Br-PEG3-OH: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Br-PEG3-OH**

Cat. No.: **B1667889**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for 2-(2-(2-Bromoethoxy)ethoxy)ethanol, commonly known as **Br-PEG3-OH**. Adherence to these guidelines is crucial to ensure personal safety and maintain the integrity of research outcomes in laboratory and drug development settings.

Core Chemical and Physical Properties

Br-PEG3-OH is a hydrophilic PEG linker containing a bromide group and a terminal hydroxyl group.^[1] It is a colorless to light yellow liquid utilized in medical research, drug-release, nanotechnology, and new materials research.^{[2][3]} Its key physical and chemical properties are summarized below for easy reference.

Property	Value	Source
CAS Number	57641-67-5	[2]
Molecular Formula	C6H13BrO3	[2]
Molecular Weight	213.07 g/mol	[2]
Appearance	Colorless to Light Yellow Liquid	[3] [4]
Purity	≥95% to 98.81%	[2] [3]
Boiling Point	276.3 ± 20.0 °C at 760 mmHg	
Density	1.411 ± 0.06 g/cm³	[3]
Solubility	Water, DMSO, DMF, DCM	[1]

Hazard Identification and First Aid Measures

Br-PEG3-OH is classified as a hazardous substance. The accompanying GHS pictograms indicate that it is toxic if swallowed, in contact with skin, or if inhaled. It is also suspected of causing genetic defects.

Signal Word: Danger

Hazard Statements:

- H301: Toxic if swallowed.
- H311: Toxic in contact with skin.
- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)
- H318: Causes serious eye damage.[\[5\]](#)
- H331: Toxic if inhaled.
- H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)
- H341: Suspected of causing genetic defects.

- H410: Very toxic to aquatic life with long lasting effects.[\[6\]](#)

Precautionary Statements and First Aid:

Precautionary Statement	Action	First Aid Measures
P261: Avoid breathing dust/fume/gas/mist/vapours/spay. [5]	Use only outdoors or in a well-ventilated area. [5]	If Inhaled: Remove person to fresh air and keep comfortable for breathing. [5] Get medical help if you feel unwell. [5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. [7]
P264: Wash skin thoroughly after handling. [5]	-	-
P270: Do not eat, drink or smoke when using this product. [8]	-	If Swallowed: Immediately call a POISON CENTER or doctor/physician. [8] Rinse mouth. [6] Do NOT induce vomiting. [8]
P280: Wear protective gloves/protective clothing/ eye protection/ face protection. [5]	-	-
P302 + P352: IF ON SKIN: Wash with plenty of water. [5]	Take off immediately all contaminated clothing and wash it before reuse. [5][8]	If skin irritation occurs: Get medical help. [5]
P305 + P354 + P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5]	-	Get medical help. [5]

Experimental Protocol: Preparation of a Br-PEG3-OH Solution

This protocol outlines the safe preparation of a solution of **Br-PEG3-OH**.

1. Engineering Controls and Personal Protective Equipment (PPE):

- All work must be conducted in a properly functioning chemical fume hood.[9]
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7][10]
- Skin Protection: Wear nitrile or other chemical-resistant gloves.[9] A lab coat is mandatory.[9]
- Respiratory Protection: If working outside of a fume hood or if aerosols may be generated, a NIOSH-approved respirator is required.[7][9]

2. Materials:

- **Br-PEG3-OH**
- Desired solvent (e.g., DMSO, DMF, DCM, Water)[1]
- Appropriate glassware (e.g., beaker, graduated cylinder)
- Magnetic stirrer and stir bar (optional)
- Pipettes and pipette tips

3. Procedure:

- Ensure the chemical fume hood is on and the sash is at the appropriate height.
- Don all required PPE.
- Place the desired volume of solvent into a beaker.
- Carefully measure the required mass or volume of **Br-PEG3-OH**.
- Slowly add the **Br-PEG3-OH** to the solvent while stirring.
- If necessary, use a magnetic stirrer to ensure the solution is homogeneous.
- Once dissolved, transfer the solution to a clearly labeled, sealed container.
- Clean any spills immediately according to the spill management protocol.
- Remove PPE and wash hands thoroughly after handling.[5]

Handling, Storage, and Spill Management

Handling:

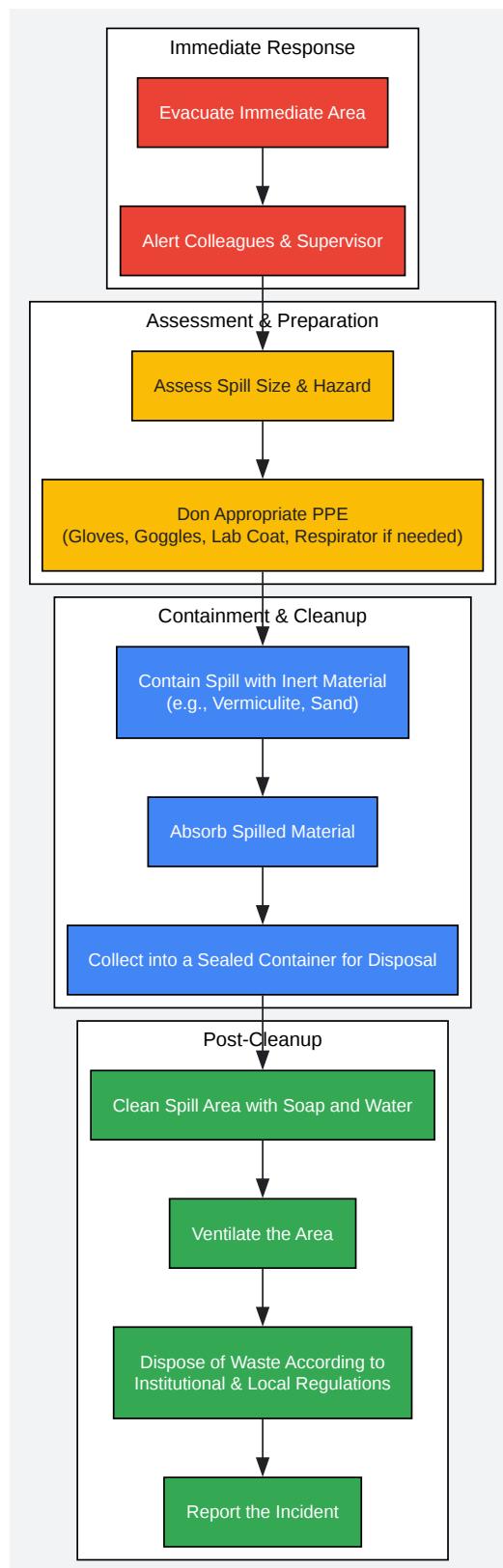
- Handle in a well-ventilated place.[5][10]

- Avoid contact with skin and eyes.[[11](#)]
- Avoid inhalation of vapor or mist.[[10](#)][[11](#)]
- Do not eat, drink, or smoke when using this product.[[8](#)]
- Wash hands thoroughly after handling.[[5](#)][[10](#)]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[5](#)][[7](#)]
- Recommended storage temperatures vary, with suggestions of 4°C, -5°C, and -20°C for long-term storage.[[2](#)][[3](#)][[12](#)]
- Protect from sunlight and moisture.[[2](#)][[13](#)]
- Store locked up.[[5](#)]
- Avoid contact with strong oxidizing agents, strong acids, and strong bases.[[7](#)][[11](#)]

Spill Management: In the event of a spill, follow the workflow below.

[Click to download full resolution via product page](#)

Caption: Workflow for handling a **Br-PEG3-OH** spill.

Disposal Considerations

Dispose of **Br-PEG3-OH** and any contaminated materials in accordance with all applicable local, state, and federal regulations.^[9] Do not allow the material to enter drains or waterways. ^[9] It is highly recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal guidance.^[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bromo-PEG3-alcohol, 57641-67-5 | BroadPharm [broadpharm.com]
- 2. Br-PEG3-OH | CAS:57641-67-5 | Biopharma PEG [biochempeg.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Br-PEG3-OH 95% | CAS: 57641-67-5 | AChemBlock [achemblock.com]
- 5. echemi.com [echemi.com]
- 6. Bromo-PEG3-alcohol|MSDS [dcchemicals.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. fluorochem.co.uk [fluorochem.co.uk]
- 9. benchchem.com [benchchem.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. 2-(2-(2-bromoethoxy)ethoxy)ethanol [chembk.com]
- 12. medkoo.com [medkoo.com]
- 13. Br-PEG3-OH | Bromides | Ambeed.com [ambeed.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of Br-PEG3-OH: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1667889#safety-and-handling-precautions-for-br-peg3-oh>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com